

Pyruvate Carboxylase-IN-4: In Vitro Application Notes and Protocols

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Compound of Interest

Compound Name: *Pyruvate Carboxylase-IN-4*

Cat. No.: *B15611030*

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Introduction

Pyruvate Carboxylase (PC) is a critical mitochondrial enzyme that plays a pivotal role in cellular metabolism. It catalyzes the ATP-dependent carboxylation of pyruvate to oxaloacetate, a key anaplerotic reaction that replenishes the tricarboxylic acid (TCA) cycle.[1][2][3] This function is essential for numerous biosynthetic pathways, including gluconeogenesis, lipogenesis, and the synthesis of neurotransmitters.[1][2] Dysregulation of PC activity has been implicated in various diseases, including metabolic disorders and cancer, making it an attractive target for therapeutic intervention.[1] **Pyruvate Carboxylase-IN-4** (PC-IN-4) is a potent and competitive inhibitor of PC, offering a valuable tool for studying the enzyme's function and for potential drug development.[4][5]

These application notes provide detailed protocols and guidelines for the in vitro use of **Pyruvate Carboxylase-IN-4**, designed to assist researchers in accurately assessing its effects on enzymatic activity and cellular functions.

Data Presentation

Inhibitor Profile: Pyruvate Carboxylase-IN-4

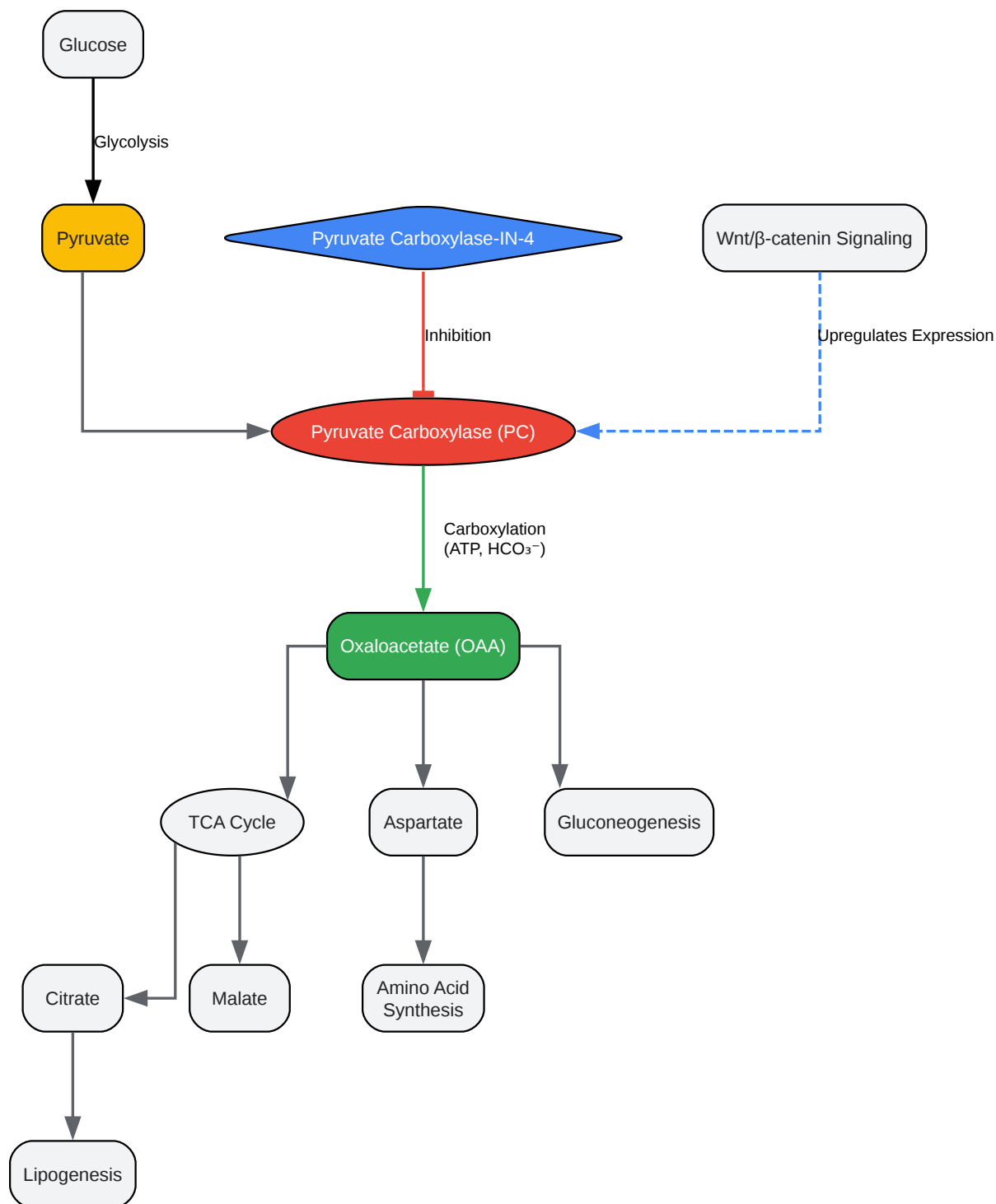
Property	Value	Reference
Mechanism of Action	Competitive Inhibitor of Pyruvate Carboxylase	[4] [5]
IC ₅₀	4.3 μ M	[4] [5]
Storage	Store at -20°C	[5]
Shipping	Shipped on blue ice	[5]

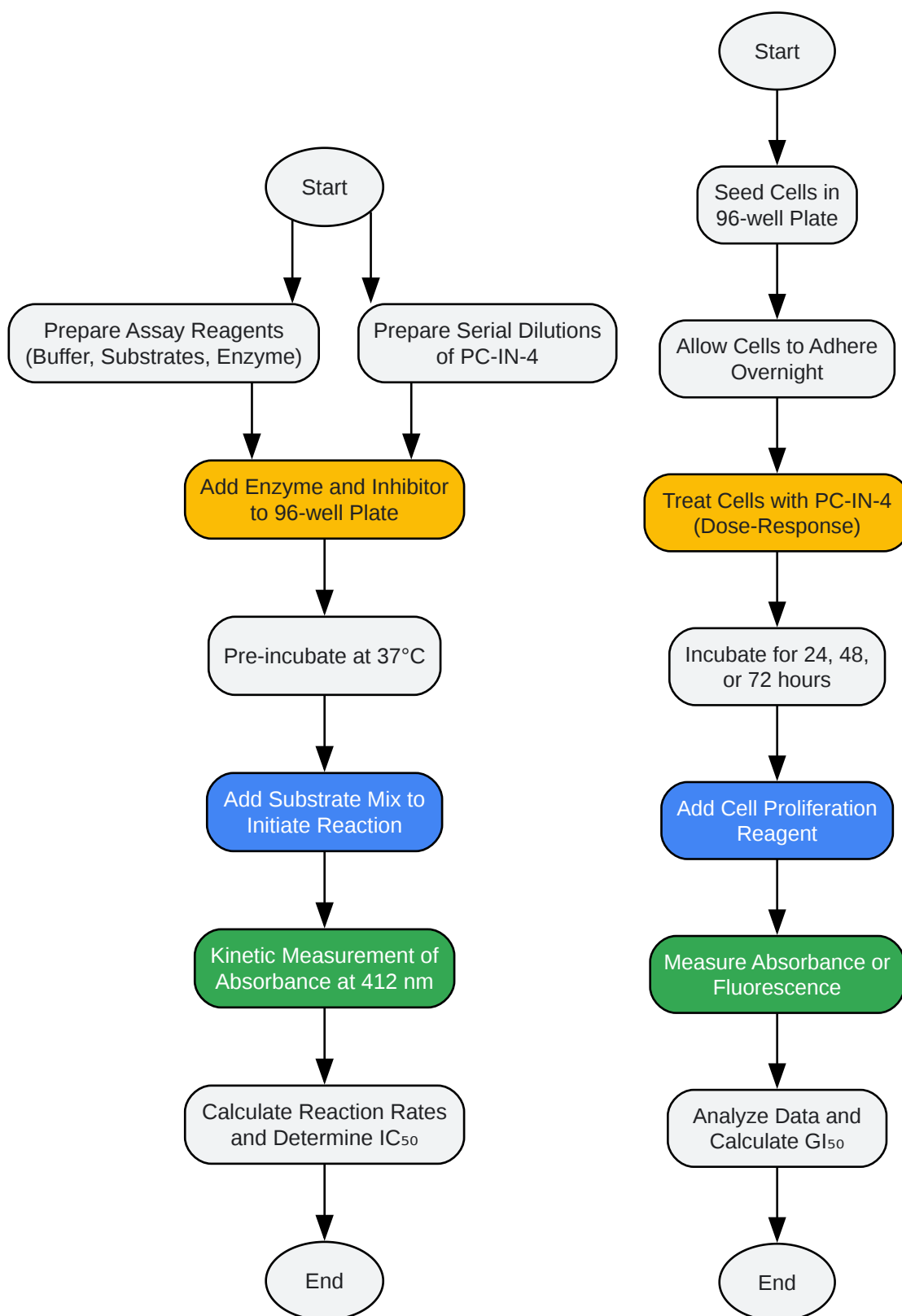
General Properties of Small Molecule Inhibitors for In Vitro Use

Parameter	Recommendation	Reference
Stock Solution Solvent	DMSO	[6]
Stock Solution Storage	-20°C or below, in aliquots to avoid freeze-thaw cycles	[6]
Final DMSO Concentration in Assay	< 0.5% (vehicle controls are essential)	[7]
Working Concentration	Typically 1-10 times the IC ₅₀ , determined by dose-response experiments	[8]

Signaling and Metabolic Pathways

Pyruvate Carboxylase is a central node in cellular metabolism, integrating glucose metabolism with the TCA cycle and various biosynthetic pathways. Its inhibition can have profound effects on cellular energy homeostasis and macromolecular synthesis.





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